

An In-depth Technical Guide to 2-Hydroxyestrone-d4: Physicochemical Properties and Stability

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Compound of Interest

Compound Name: 2-Hydroxyestrone-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, stability, and analytical applications of **2-Hydroxyestrone-d4** (Catecholestrone-d4). This deuterated analog of the endogenous estrogen metabolite 2-hydroxyestrone is a critical tool in biomedical research, particularly in mass spectrometry-based quantitative analysis.

Physicochemical Properties

2-Hydroxyestrone-d4 is a stable isotope-labeled version of 2-hydroxyestrone, a major metabolite of estrone and estradiol.^[1] The incorporation of four deuterium atoms results in a mass shift that allows it to be distinguished from its unlabeled counterpart in mass spectrometry, making it an ideal internal standard.^{[2][3]} While extensive experimental data for the deuterated form is not readily available, its physicochemical properties are expected to be very similar to the unlabeled 2-hydroxyestrone.

Table 1: Physicochemical Properties of 2-Hydroxyestrone and **2-Hydroxyestrone-d4**

Property	2-Hydroxyestrone	2-Hydroxyestrone-d4
Synonyms	2-OHE1, Catecholestrone, 2,3-Dihydroxyestra-1,3,5(10)-trien-17-one	2-Hydroxy Estrone-d4, Catecholestrone-d4, 2-Hydroxyestrone-1,4,16,16-d4
Molecular Formula	C ₁₈ H ₂₂ O ₃	C ₁₈ H ₁₈ D ₄ O ₃
Molecular Weight	286.37 g/mol [1]	290.40 g/mol [3]
CAS Number	362-06-1[1]	81586-97-2[4]
Melting Point	>175°C (decomposition)[5]	Not experimentally determined, but expected to be similar to the unlabeled compound.
pKa	Not experimentally determined. The pKa of the structurally similar estrone is 10.77.[6]	Not experimentally determined, but expected to be very similar to the unlabeled compound.
Solubility	Soluble in DMF (~30 mg/ml), DMSO (~30 mg/ml), and Ethanol (~30 mg/ml). Sparingly soluble in aqueous buffers.[7]	Expected to have similar solubility to the unlabeled compound.
Appearance	Crystalline solid	Crystalline solid
Isotopic Enrichment	Not Applicable	≥98 atom % D

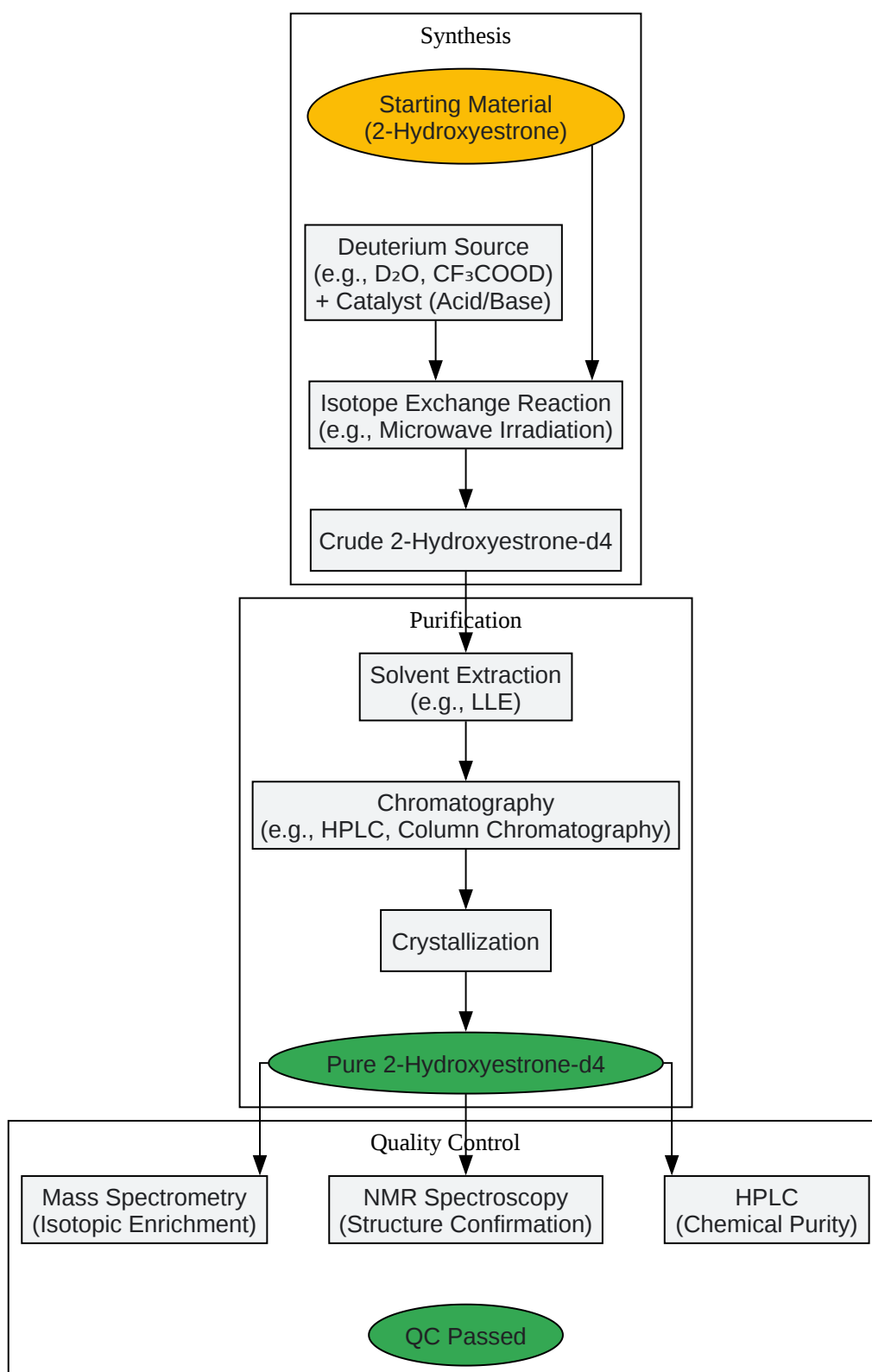
Note: Properties for **2-Hydroxyestrone-d4** are based on supplier specifications and theoretical considerations where experimental data is unavailable.

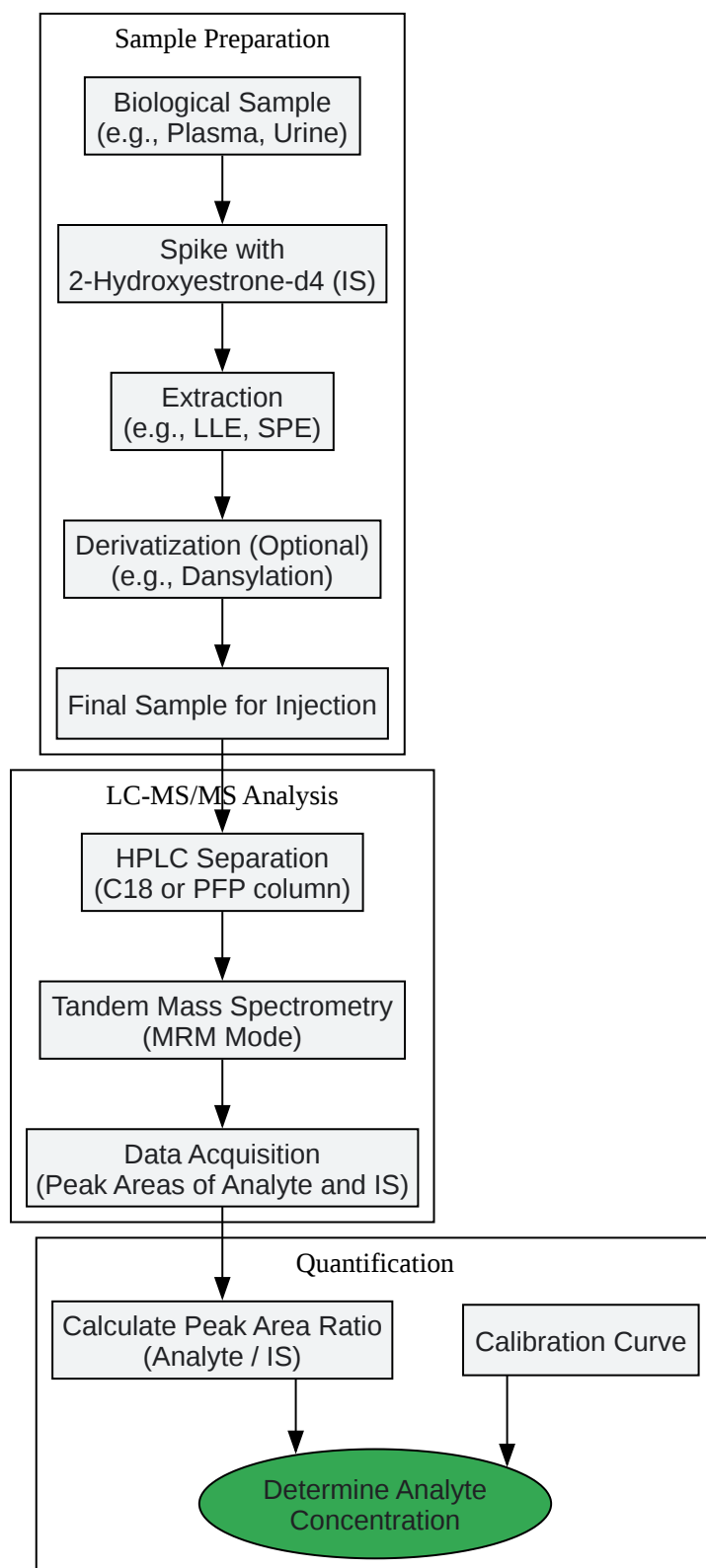
Synthesis and Purification

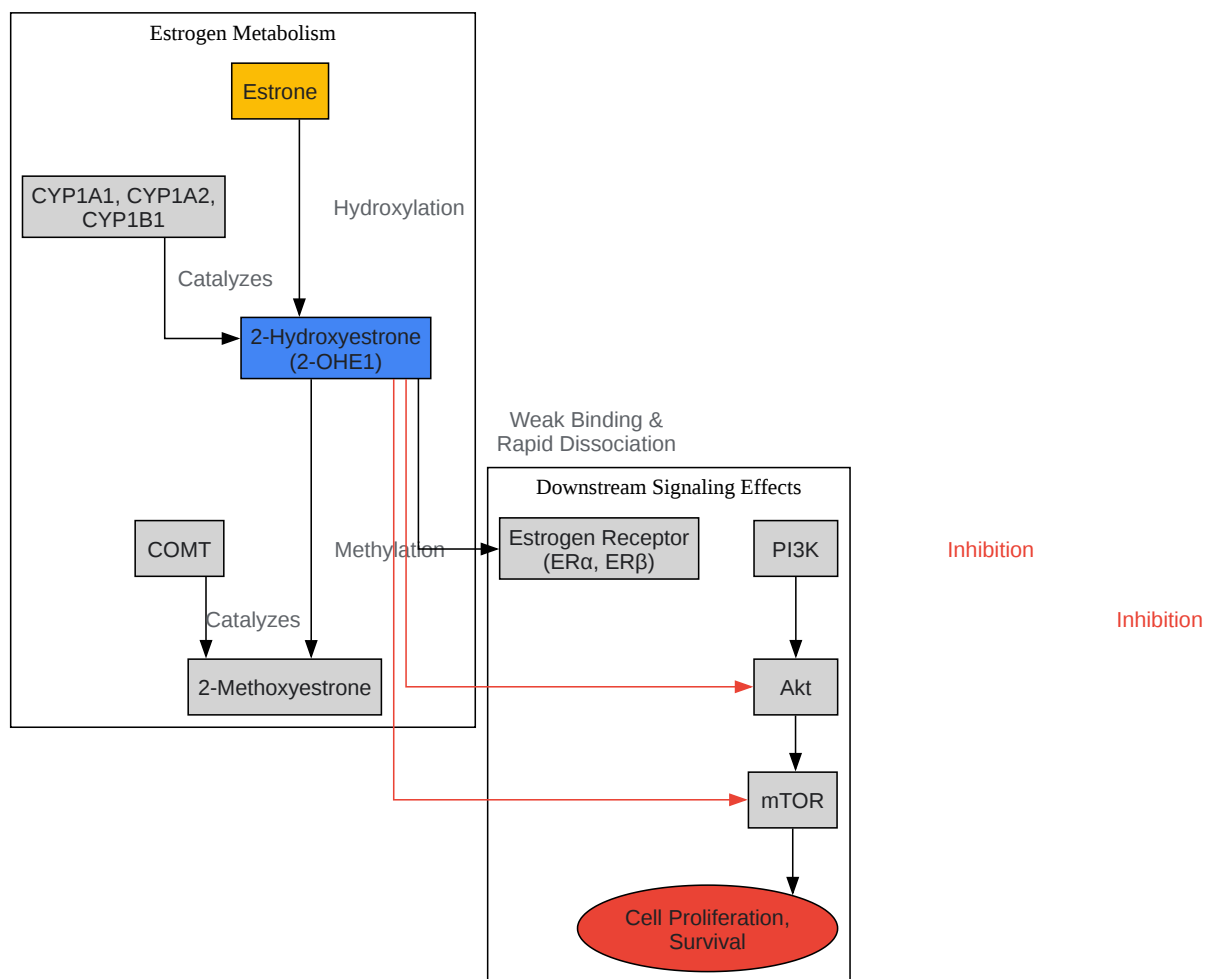
The synthesis of deuterated steroids like **2-Hydroxyestrone-d4** typically involves isotope exchange reactions on the parent steroid molecule. While specific, detailed protocols for the synthesis of **2-Hydroxyestrone-d4** are often proprietary, the general approach involves the use of deuterium sources under conditions that facilitate the exchange of hydrogen for deuterium at specific positions.

A common method for deuteration of steroids is through acid- or base-catalyzed exchange reactions in a deuterated solvent, such as D₂O or deuterated acids. For instance, irradiation of estrone in trifluoroacetic acid-d (CF₃COOD) in a microwave oven has been shown to be an efficient method for producing deuterated estrone.[8] Similar principles would be applied to introduce deuterium at the 1, 4, 16, and 16 positions of 2-hydroxyestrone.

Experimental Workflow: General Synthesis and Purification of Deuterated Steroids







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